

Application Note: Thermal Stability Analysis of Hexamine Dinitrate using DSC and TGA

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Compound of Interest

Compound Name: *hexamine dinitrate*

CAS No.: *18423-21-7*

Cat. No.: *B1173562*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Hexamine dinitrate (HDN) is a significant intermediate compound, primarily utilized as a precursor in the synthesis of the powerful secondary explosive RDX (Research Department Explosive).[1][2][3] Although itself a relatively weak explosive, understanding the thermal stability of HDN is critical for ensuring safety during the manufacturing, storage, and handling processes of RDX.[4][5] Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are fundamental thermal analysis techniques employed to characterize the thermal properties of energetic materials.[6][7] DSC measures the heat flow associated with thermal transitions in a material as a function of temperature, while TGA measures changes in mass with temperature.[8][9] This application note provides detailed protocols for the thermal analysis of **hexamine dinitrate** using DSC and TGA, outlines the expected results, and presents a logical workflow for the analysis.

Experimental Protocols

Differential Scanning Calorimetry (DSC) Protocol

This protocol details the procedure for determining the melting point and decomposition temperatures of **hexamine dinitrate**.

a. Instrumentation and Materials

- DSC Instrument: A calibrated Differential Scanning Calorimeter (e.g., Seiko DSC-220-C, PerkinElmer DSC).[10]
- Crucibles: Unsealed alumina pans.[4]
- Sample: **Hexamine Dinitrate** (HDN), finely ground powder.
- Reference: Empty, unsealed alumina pan.
- Purge Gas: High-purity nitrogen (99.999%).[11]
- Calibration Standard: Indium.[1][4]

b. Experimental Procedure

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using an indium standard according to the manufacturer's instructions.[1]
- Sample Preparation: Accurately weigh approximately 5.0 ± 0.1 mg of **hexamine dinitrate** into an unsealed alumina crucible.[1]
- Instrument Setup: Place the sample crucible and an empty reference crucible into the DSC cell.
- Thermal Program:
 - Equilibrate the cell at 30 °C.
 - Ramp the temperature from 30 °C to 300 °C at a constant heating rate of 10 °C/min.[1]
 - Maintain a constant nitrogen purge at a flow rate of 30-50 mL/min throughout the experiment.[11]

- Data Acquisition: Record the heat flow as a function of temperature.
- Data Analysis: Analyze the resulting DSC thermogram to determine the onset temperatures, peak temperatures, and enthalpy changes (ΔH) for all endothermic and exothermic events.

Thermogravimetric Analysis (TGA) Protocol

This protocol is designed to measure the mass loss of **hexamine dinitrate** as a function of temperature, indicating its decomposition profile.

a. Instrumentation and Materials

- TGA Instrument: A calibrated Thermogravimetric Analyzer (e.g., Seiko DTA/TG 320).[\[10\]](#)
- Crucibles: Alumina crucibles.
- Sample: **Hexamine Dinitrate** (HDN), finely ground powder.
- Purge Gas: High-purity nitrogen (99.999%).[\[11\]](#)

b. Experimental Procedure

- Instrument Calibration: Perform any necessary temperature and mass calibrations as per the instrument's standard operating procedure.
- Sample Preparation: Weigh approximately 5.0 mg of the **hexamine dinitrate** sample into an alumina crucible.[\[11\]](#)
- Instrument Setup: Place the sample crucible onto the TGA's microbalance.
- Thermal Program:
 - Equilibrate the furnace at 30 °C.
 - Heat the sample from 30 °C to 300 °C at a linear heating rate of 10 °C/min.[\[11\]](#)
 - Maintain a constant nitrogen purge at a flow rate of 30 mL/min during the analysis.[\[11\]](#)
- Data Acquisition: Record the sample mass as a function of temperature.

- **Data Analysis:** Analyze the TGA curve to identify the onset temperature of decomposition and the percentage of mass loss for each decomposition step. The first derivative of the TGA curve (DTG) can be used to identify the temperatures of the maximum rates of mass loss.

Data Presentation

The thermal behavior of **hexamine dinitrate** is characterized by a distinct melting event followed by a multi-stage decomposition.

DSC Analysis of Hexamine Dinitrate

The DSC curve for **hexamine dinitrate** exhibits a sharp endothermic peak, which corresponds to its melting point.^{[1][12]} This is immediately followed by two distinct exothermic peaks, indicating a two-stage decomposition process.^{[1][5][13]}

Table 1: Summary of DSC Data for **Hexamine Dinitrate**

Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Enthalpy (ΔH) (J/g)
Melting (Endotherm)	~168.0	170.5 ^{[1][12]}	Data not available
Decomposition 1 (Exotherm)	~172.0	174.0 ^{[1][12]}	Data not available
Decomposition 2 (Exotherm)	~198.0	200.5 ^{[1][12]}	Data not available

Note: Enthalpy values are dependent on sample purity and experimental conditions and should be determined from the integrated peak areas of the DSC curve.

TGA Analysis of Hexamine Dinitrate

The TGA thermogram complements the DSC data by showing the mass loss associated with the decomposition events. For **hexamine dinitrate**, a significant mass loss is expected to begin around the first exothermic event observed in the DSC analysis. The decomposition of hexamine at higher temperatures (200-300 °C) is known to produce ammonia and formaldehyde.^[14]

Table 2: Summary of TGA Data for **Hexamine Dinitrate**

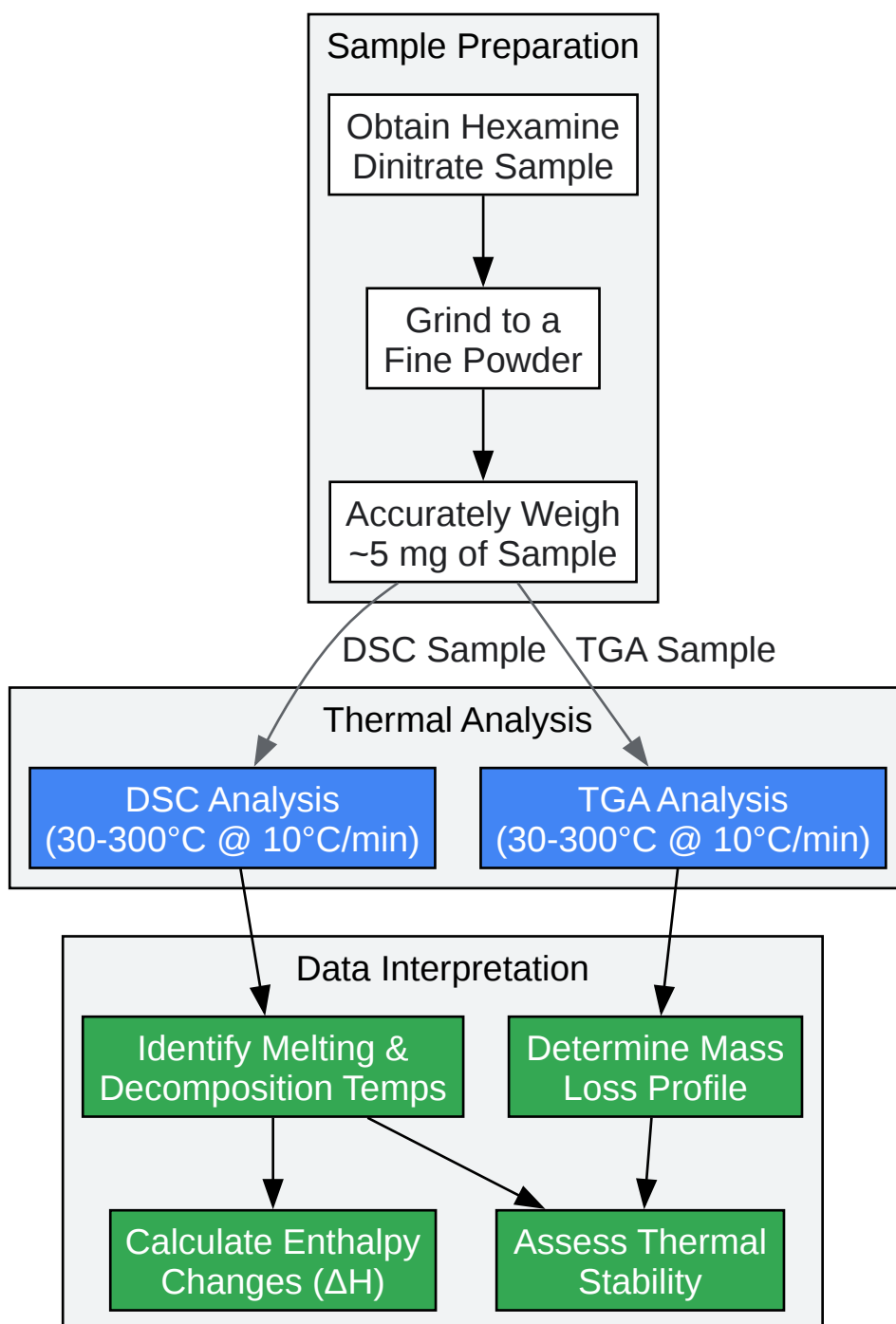
Decomposition Stage	Temperature Range (°C)	Mass Loss (%)	Primary Products
Stage 1	~170 - 190	To be determined	Gaseous intermediates
Stage 2	~190 - 250	To be determined	Gaseous products (e.g., NO _x , H ₂ O, CO ₂ , N ₂)

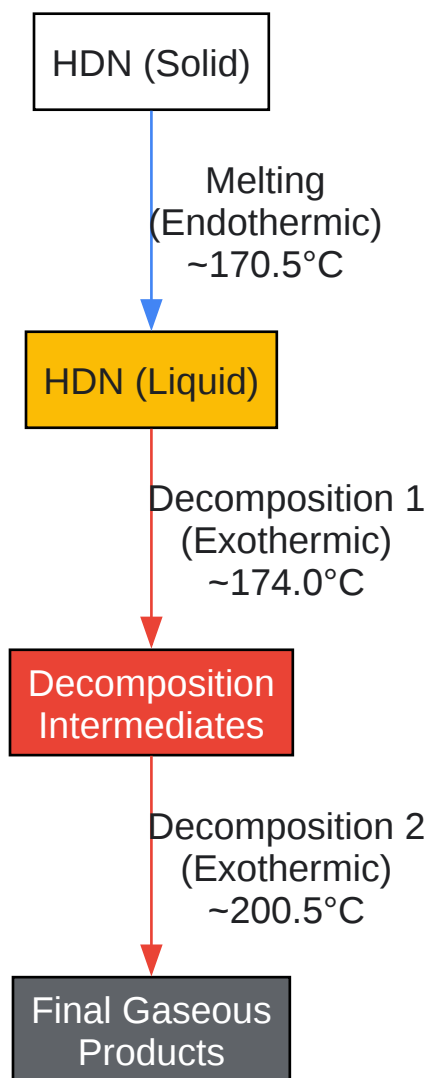
Note: The exact mass loss percentages and temperature ranges should be determined directly from the experimental TGA curve.

Visualizations

Experimental Workflow

The following diagram illustrates the systematic workflow for conducting the thermal analysis of **hexamine dinitrate**.





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